

FAQ: What are the Stability Challenges for Ribociclib in Aqueous Solution?

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Compound Focus: Ribociclib Succinate

CAS No.: 1374639-75-4

Cat. No.: S002726

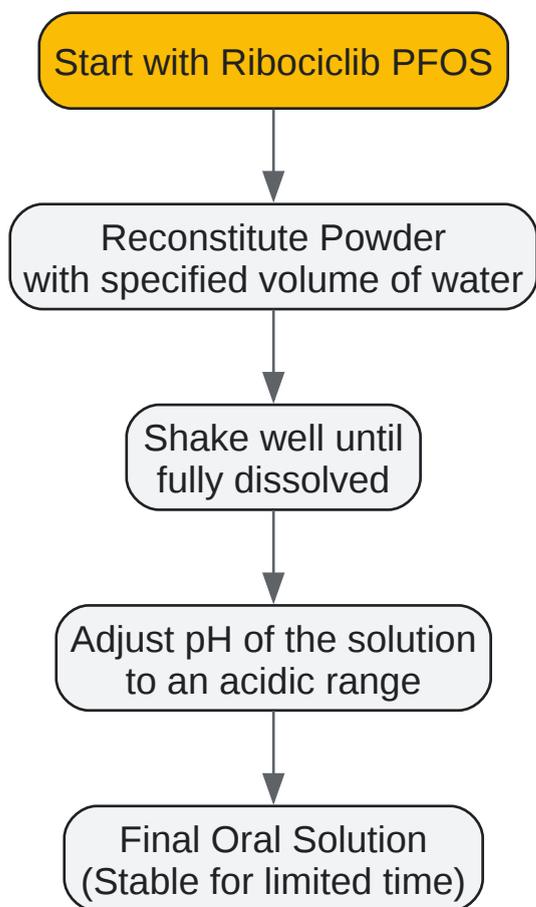
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A: Ribociclib presents significant challenges for formulation in aqueous solutions due to its inherent physicochemical properties. It is classified as a **BCS (Biopharmaceutical Classification System) Class IV** compound, meaning it has both **low solubility and low permeability** [1]. Its solubility is highly pH-dependent, being greater in acidic conditions but significantly lower in neutral and basic media [1] [2]. Furthermore, developing a stable oral solution has been difficult because prepared aqueous solutions were found to be unstable at room temperature, requiring refrigerated conditions and offering a limited shelf-life [1].

Troubleshooting Guide: A Stable Powder for Oral Solution (PFOS)

A viable approach to circumvent these stability issues is to use a **Powder for Oral Solution (PFOS)** formulation, which is reconstituted with water immediately before use. This method avoids long-term storage of the drug in an aqueous state.

The workflow below illustrates the preparation process for a stable ribociclib oral solution from the powder formulation.



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The core of this formulation involves adjusting the **pH of the oral solution into an acidic range** to ensure adequate solubility and physical stability of **ribociclib succinate** [1].

Solubility and Thermodynamic Data

Understanding the solubilization of ribociclib in aqueous cosolvent systems is critical for pre-formulation studies. The table below summarizes key findings from a recent study on its solubility in {PEG 400 + water} mixtures.

Cosolvent System	Temperature (K)	Mole Fraction Solubility of Ribociclib	Notes
Neat Water [2]	293.2	1.07×10^{-6}	Lowest solubility

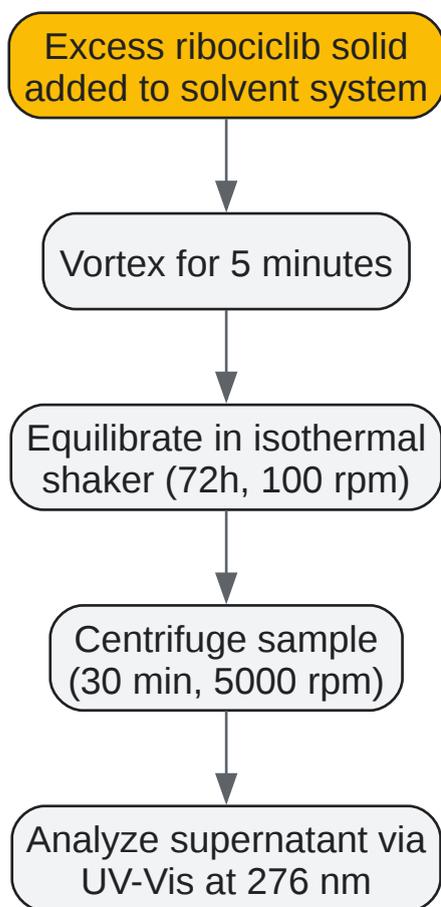
Cosolvent System	Temperature (K)	Mole Fraction Solubility of Ribociclib	Notes
Neat PEG 400 [2]	313.2	1.04×10^{-1}	Highest solubility
{PEG 400 + Water} mixtures [2]	293.2 – 313.2	Increases with both temperature and PEG 400 fraction	Dissolution is endothermic and entropy-driven

Key Implications:

- **Cosolvency Strategy:** Using cosolvents like PEG 400 is a successful strategy to significantly enhance the aqueous solubility of ribociclib [2].
- **Molecular Interactions:** The strong molecular interactions between ribociclib and PEG 400 (stronger than with water) are the driving force behind the solubilization effect [2].

Experimental Protocol: Solubility Determination

For researchers needing to determine ribociclib solubility in new solvent systems, the following validated protocol can be used.



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Methodology Details:

- **Technique:** Shaking Flask Method (Saturation Shake Flask) [2].
- **Equilibration:** Constant shaking in an isothermal water bath for 72 hours to reach equilibrium [2].
- **Separation:** Centrifugation at 5000 rpm for 30 minutes to separate the saturated supernatant from undissolved solids [2].
- **Analysis:** Spectrophotometric quantification of ribociclib concentration in the supernatant at a wavelength of **276 nm** [2].

Analytical Method for Quantification and Stability Monitoring

A green, sensitive, and fast LC-MS/MS method has been developed for the precise quantification of ribociclib, which is essential for stability studies and metabolic stability assessments.

- **Linear Range:** 1–3000 ng/mL [3].
- **Lower Limit of Quantification (LLOQ):** 0.98 ng/mL [3].
- **Run Time:** 2.5 minutes (isocratic method) [3].
- **Application:** This method has been used to evaluate the **intermediate metabolic stability** of ribociclib in Human Liver Microsomes (HLMs), with an *in vitro* half-life of 23.58 minutes [3].

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References

1. WO2023144684A1 - Ribociclib pharmaceutical compositions [patents.google.com]
2. Temperature-dependent solubilization and thermodynamic ... [bmcchem.biomedcentral.com]
3. A Sensitive, Green, and Fast LC–MS/MS Analytical Method ... [mdpi.com]

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